

# Introduction: The Strategic Importance of a Fluorinated Pyrazole Building Block

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## Compound of Interest

Compound Name: *1-(Difluoromethyl)-1H-pyrazole-4-carbaldehyde*

Cat. No.: *B1472399*

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In the landscape of modern drug discovery and agrochemical development, the strategic incorporation of fluorine atoms and specific heterocyclic scaffolds can dramatically enhance the pharmacokinetic and pharmacodynamic properties of a molecule.<sup>[1]</sup> The 1-(Difluoromethyl)-1H-pyrazole moiety has emerged as a "privileged scaffold," appearing in numerous bioactive compounds, including a new class of fungicides known as succinate dehydrogenase inhibitors (SDHI).<sup>[2][3][4]</sup> **1-(Difluoromethyl)-1H-pyrazole-4-carbaldehyde** is a key chemical intermediate that serves as a versatile and powerful building block for accessing these complex molecular architectures.<sup>[4]</sup>

The presence of the difluoromethyl (CHF<sub>2</sub>) group often improves metabolic stability, lipophilicity, and binding affinity.<sup>[1]</sup> The pyrazole core is a bioisostere for other aromatic systems and provides crucial hydrogen bonding capabilities.<sup>[5]</sup> This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the core reactivity of this intermediate, detailed experimental protocols for its key transformations, and the scientific rationale behind these methodologies.

## Physicochemical Properties and Safety Data

A thorough understanding of the physical properties and safety profile of any chemical intermediate is a prerequisite for its safe and effective use.

Property	Value	Source
IUPAC Name	1-(difluoromethyl)-1H-pyrazole-4-carbaldehyde	Internal
Molecular Formula	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O	[6]
Molecular Weight	162.09 g/mol	[6]
Appearance	Typically a white to off-white solid	General Knowledge
CAS Number	1207836-09-5 (example, may vary)	Internal

#### Safety and Handling:

This compound should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

#### GHS Hazard Statements:

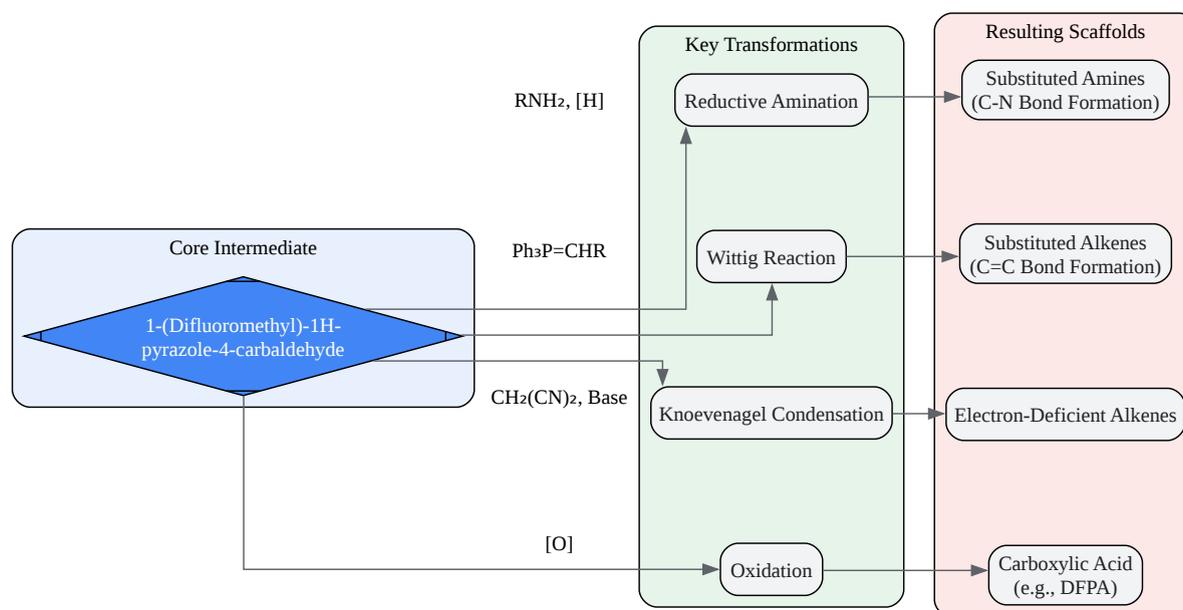
- H302: Harmful if swallowed.[6][7]
- H315: Causes skin irritation.[6][7]
- H319: Causes serious eye irritation.[6][7]
- H335: May cause respiratory irritation.[6][7]

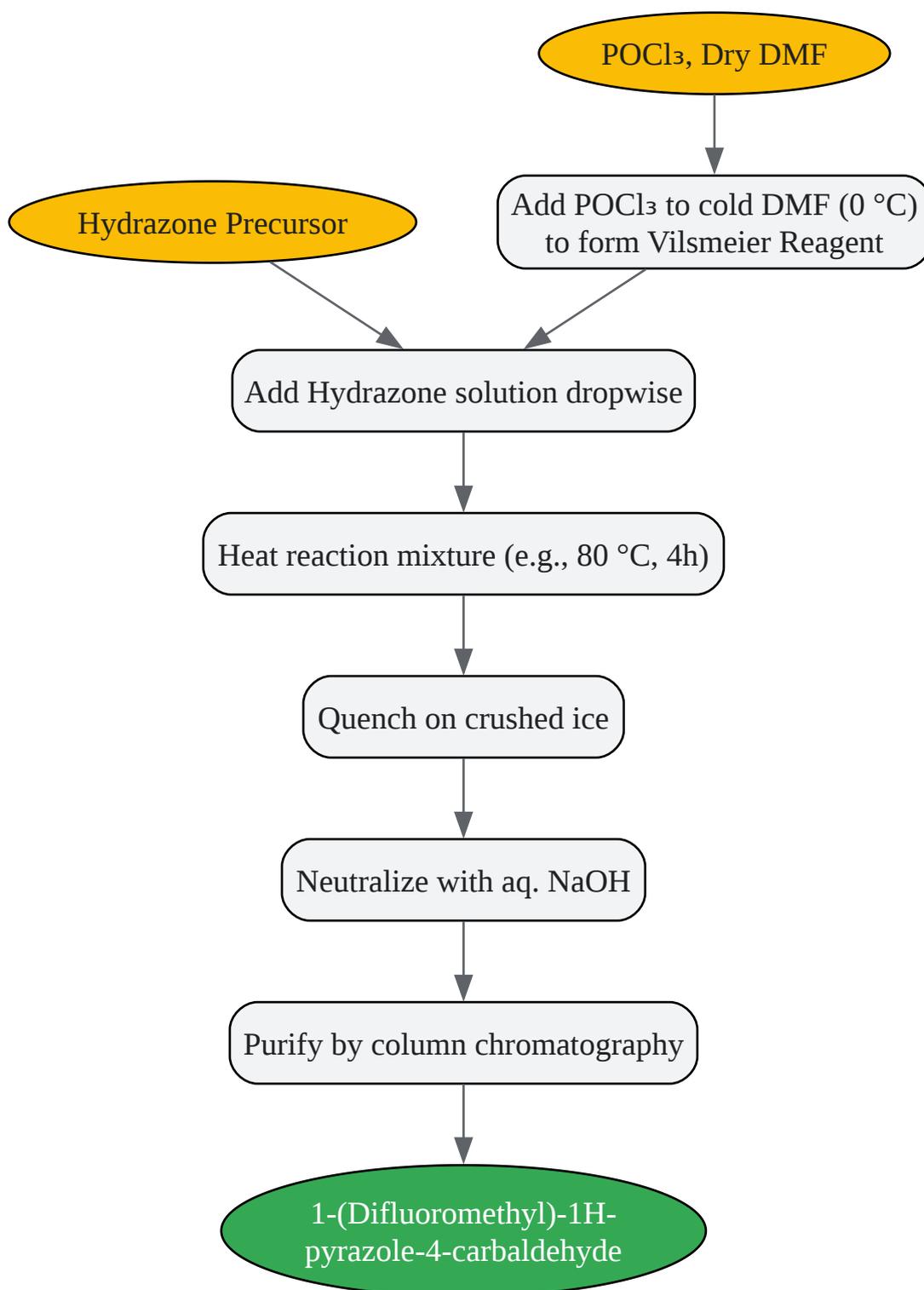
#### GHS Precautionary Statements:

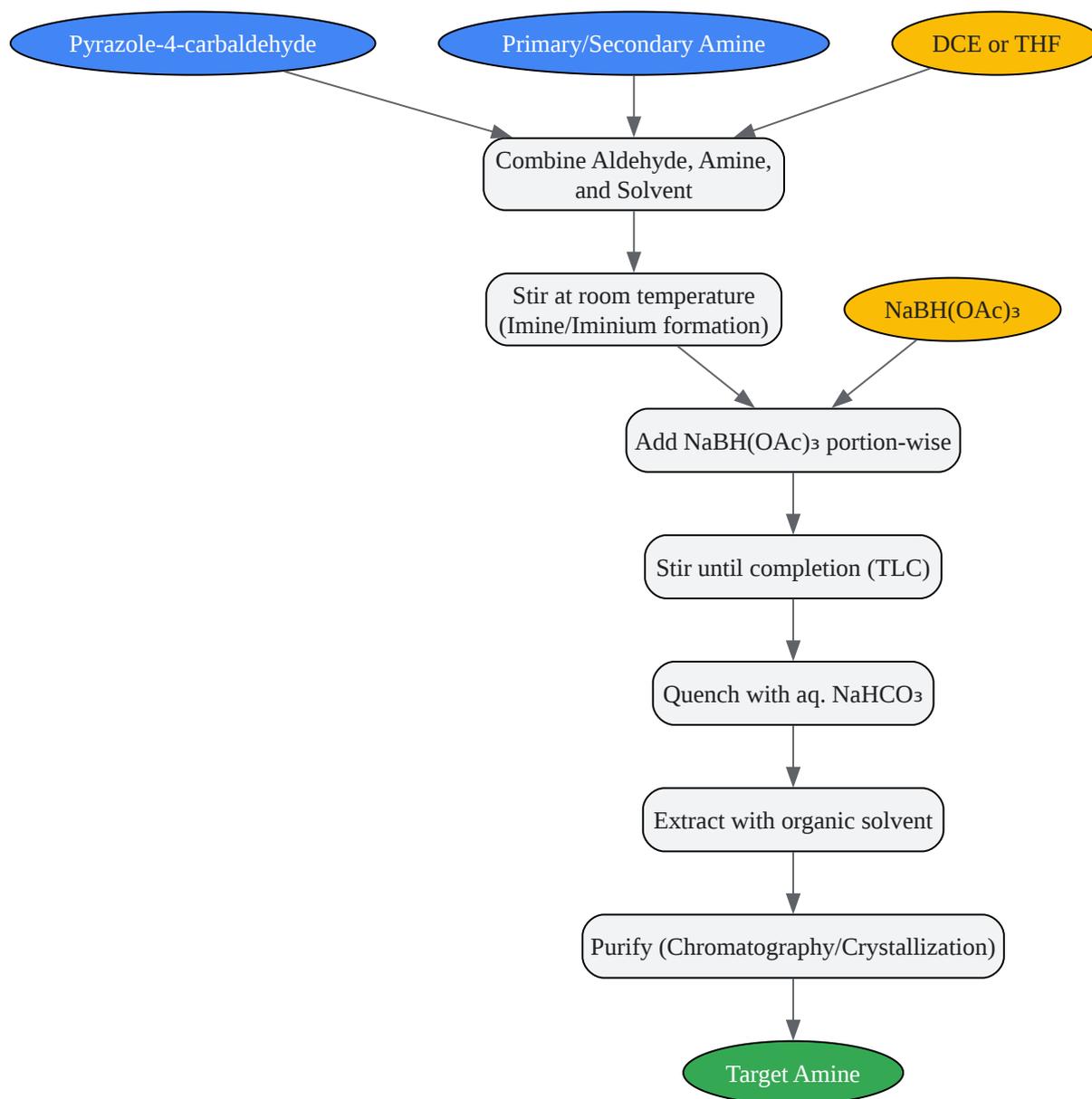
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

## Core Reactivity: The Synergy of Aldehyde, Pyrazole, and Difluoromethyl Groups

The synthetic versatility of **1-(difluoromethyl)-1H-pyrazole-4-carbaldehyde** stems from the reactivity of its aldehyde functional group, modulated by the electronic properties of the difluoromethylpyrazole ring. The aldehyde carbon is electrophilic and readily undergoes nucleophilic attack, serving as a handle for a wide array of chemical transformations. The electron-withdrawing nature of the difluoromethyl group and the pyrazole ring enhances the electrophilicity of the aldehyde, often leading to cleaner and more efficient reactions compared to less electron-deficient aldehydes.







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